

# 1,10-Phenanthroline-2-carbonitrile: A Technical Safety and Hazard Guide

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## Compound of Interest

Compound Name: 1,10-Phenanthroline-2-carbonitrile

Cat. No.: B170472

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as an in-depth technical guide for informational purposes only. It is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS from the supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

## Introduction

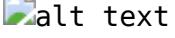
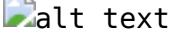
**1,10-Phenanthroline-2-carbonitrile** is a heterocyclic organic compound featuring a phenanthroline core functionalized with a nitrile group. The phenanthroline scaffold is a well-known chelating agent used in coordination chemistry, while the nitrile moiety can participate in various organic reactions, making this compound a versatile building block in medicinal chemistry and materials science. This guide provides a comprehensive overview of the known safety and hazard information for **1,10-Phenanthroline-2-carbonitrile**, with a focus on data relevant to a laboratory research and drug development setting. Due to the limited availability of specific toxicological data for this compound, information from the parent compound, 1,10-phenanthroline, and general principles for related chemical classes are included to provide a more complete safety profile.

## Chemical and Physical Properties

Property	Value	Reference
CAS Number	1082-19-5	<a href="#">[1]</a>
Molecular Formula	C <sub>13</sub> H <sub>7</sub> N <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	205.22 g/mol	<a href="#">[1]</a>
IUPAC Name	1,10-phenanthroline-2-carbonitrile	<a href="#">[1]</a>
Appearance	White crystal or powder (for 1,10-phenanthroline)	<a href="#">[2]</a> <a href="#">[3]</a>
Solubility	Soluble in alcohol and acetone; slightly soluble in water (for 1,10-phenanthroline)	<a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	93-94 °C (decomposes) (for 1,10-phenanthroline)	<a href="#">[3]</a>

## Hazard Identification and Classification

Based on aggregated data from the European Chemicals Agency (ECHA) C&L Inventory, **1,10-Phenanthroline-2-carbonitrile** is classified as follows:

Hazard Class	Category	Hazard Statement	Pictograms	Signal Word
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	 alt text	Warning
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage	 alt text	Danger

Source: PubChem CID 680341

Precautionary Statements:

A comprehensive set of precautionary statements is associated with these classifications, including:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P317: IF SWALLOWED: Get medical help.
- P305+P354+P338: IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P317: Get medical help.
- P330: Rinse mouth.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Toxicological Information

Specific toxicological data for **1,10-Phenanthroline-2-carbonitrile** is not readily available. The following data is for the parent compound, 1,10-phenanthroline, and should be considered as an indicator of potential toxicity.

Metric	Value	Species	Route	Reference
LD <sub>50</sub> (Oral)	132 mg/kg	Rat	Oral	<a href="#">[2]</a> <a href="#">[3]</a>

### Toxicological Profile Summary:

- Acute Oral Toxicity: The parent compound, 1,10-phenanthroline, is toxic if swallowed.[\[2\]](#)[\[3\]](#) Given the "Harmful if swallowed" classification for **1,10-Phenanthroline-2-carbonitrile**, oral exposure should be strictly avoided.
- Skin Irritation/Corrosion: While no specific data exists for **1,10-Phenanthroline-2-carbonitrile**, skin contact with 1,10-phenanthroline may cause irritation.[\[4\]](#) Good hygiene

practice requires that exposure be kept to a minimum and that suitable gloves be used.[5]

- Serious Eye Damage/Eye Irritation: **1,10-Phenanthroline-2-carbonitrile** is classified as causing serious eye damage.[6] This indicates a high potential for severe and potentially irreversible damage upon contact with the eyes.
- Respiratory Irritation: Inhalation of dusts from the parent compound may cause respiratory tract irritation.[4]
- Sensitization: There is no specific data available to classify **1,10-Phenanthroline-2-carbonitrile** as a skin or respiratory sensitizer.
- Germ Cell Mutagenicity: Limited evidence suggests that the parent compound, 1,10-phenanthroline, may cause non-lethal mutagenic effects after a single exposure.[5] The genotoxicity of nitrile-containing compounds can be variable and should be assessed on a case-by-case basis.[1]
- Carcinogenicity: There is no evidence to suggest that 1,10-phenanthroline is carcinogenic.[4]
- Reproductive Toxicity: No specific data is available for **1,10-Phenanthroline-2-carbonitrile**.
- Specific Target Organ Toxicity (STOT): No specific target organs have been identified for **1,10-Phenanthroline-2-carbonitrile**.

## Experimental Protocols for Hazard Assessment

While specific experimental data for **1,10-Phenanthroline-2-carbonitrile** is lacking, the following are detailed methodologies for key experiments that would be cited for its hazard assessment.

### In Vitro Cytotoxicity Assay (MTT Assay)

This protocol describes a common method to assess the cytotoxic potential of a compound on a cell line.

Methodology:

- Cell Culture: Human cell lines (e.g., HeLa, HepG2) are cultured in appropriate media and conditions until they reach a suitable confluence.
- Cell Seeding: Cells are seeded into 96-well plates at a predetermined density and allowed to adhere overnight.
- Compound Treatment: A stock solution of **1,10-Phenanthroline-2-carbonitrile** is prepared and serially diluted to a range of concentrations. The cell culture medium is replaced with medium containing the test compound, and the cells are incubated for a specified period (e.g., 24, 48, or 72 hours).
- MTT Addition: After the incubation period, a solution of 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) is added to each well.
- Incubation: The plates are incubated to allow viable cells to metabolize the MTT into formazan crystals.
- Solubilization: The medium is removed, and a solubilizing agent (e.g., DMSO) is added to dissolve the formazan crystals.
- Absorbance Measurement: The absorbance of the resulting solution is measured using a microplate reader at a specific wavelength (typically around 570 nm).
- Data Analysis: Cell viability is calculated as a percentage of the untreated control, and the  $IC_{50}$  (half-maximal inhibitory concentration) is determined.



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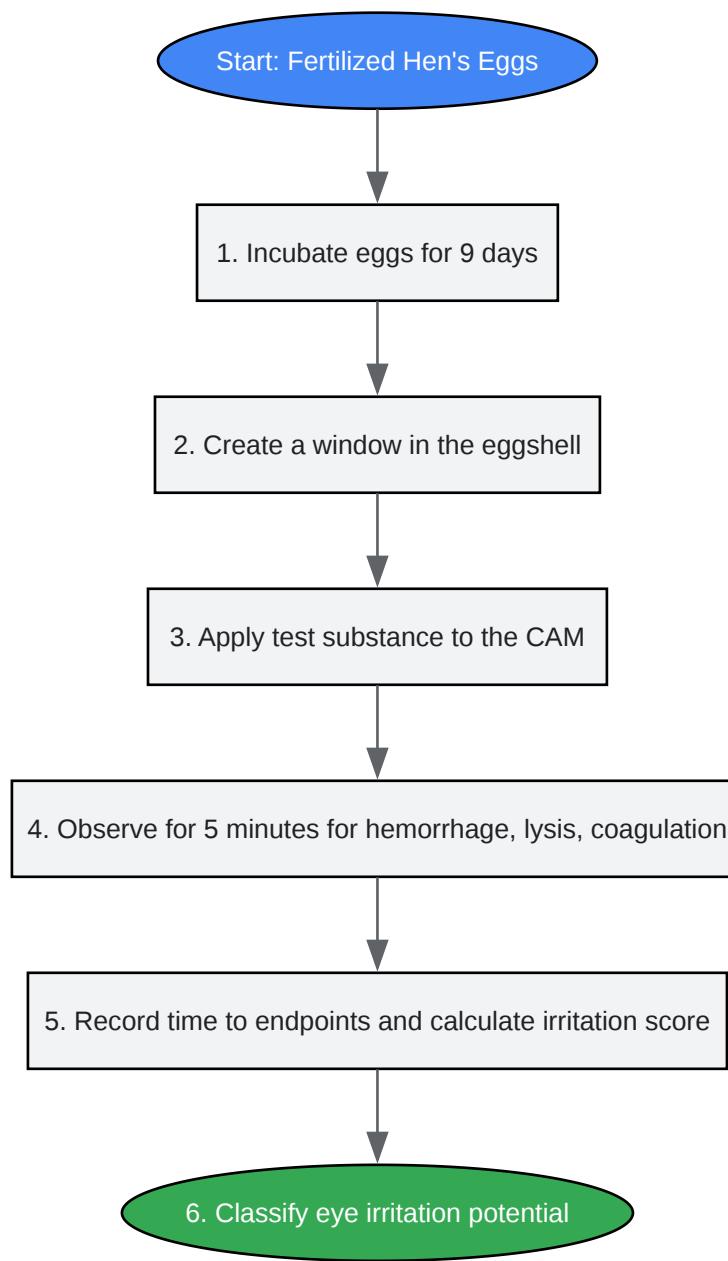
Figure 1: Workflow for an in vitro cytotoxicity (MTT) assay.

# Hen's Egg Test on Chorioallantoic Membrane (HET-CAM) for Eye Irritation

The HET-CAM assay is an alternative method to assess the eye irritation potential of a substance.[\[7\]](#)[\[8\]](#)

Methodology:

- Egg Incubation: Fertilized hen's eggs are incubated for 9 days under controlled conditions.
- Window Preparation: On day 9, a window is carefully cut into the eggshell to expose the chorioallantoic membrane (CAM).
- Compound Application: A specific amount of **1,10-Phenanthroline-2-carbonitrile** (either as a solid or in a suitable solvent) is applied directly onto the CAM.
- Observation: The CAM is observed for 5 minutes for signs of irritation, including hemorrhage (bleeding), lysis (vessel degradation), and coagulation (protein denaturation).
- Scoring: The time to the appearance of each endpoint is recorded. An irritation score is calculated based on these times.
- Classification: The irritation score is used to classify the substance's eye irritation potential.



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Figure 2: Workflow for the Hen's Egg Test on Chorioallantoic Membrane (HET-CAM).

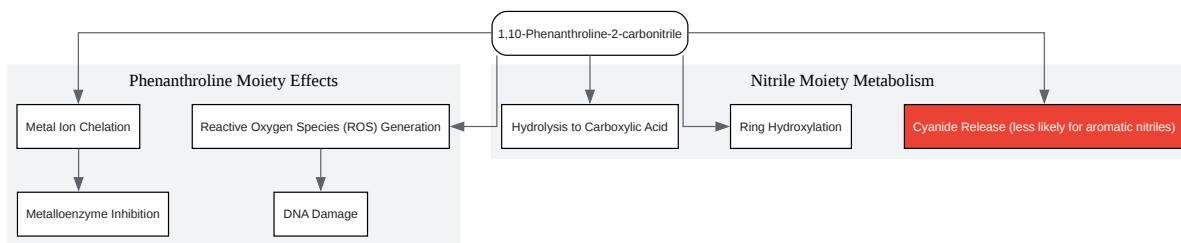
## Signaling Pathways and Mechanism of Toxicity

The precise mechanism of toxicity for **1,10-Phenanthroline-2-carbonitrile** has not been elucidated. However, based on its structure, several potential pathways can be inferred.

The phenanthroline moiety is a known metal chelator, and its biological activity is often linked to its ability to bind essential metal ions, potentially disrupting metalloenzyme function.

Furthermore, phenanthroline derivatives have been shown to induce cytotoxicity through various mechanisms, including the generation of reactive oxygen species (ROS) and DNA damage.[9]

The nitrile group is generally considered metabolically stable.[10] However, in some cases, it can be metabolized, potentially leading to the release of cyanide. Aromatic nitriles are less likely to release cyanide compared to their aliphatic counterparts.[11] In vitro studies on aromatic nitriles have shown metabolism primarily occurs through ring hydroxylation or, in some cases, hydrolysis of the nitrile to a carboxylic acid.[12]



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Figure 3: Potential mechanisms of toxicity for **1,10-Phenanthroline-2-carbonitrile**.

## Safe Handling and Storage

### Engineering Controls:

- Work with this compound should be conducted in a well-ventilated area, preferably within a chemical fume hood.[13]

### Personal Protective Equipment (PPE):

- Eye/Face Protection: Chemical safety goggles and a face shield are essential to protect against splashes that can cause serious eye damage.[13]

- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) should be worn.[13] A lab coat and closed-toe shoes are also required.[13]
- Respiratory Protection: If working with the solid material where dust may be generated, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.[13]

#### Handling Procedures:

- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.
- Do not eat, drink, or smoke in the work area.
- Wash hands thoroughly after handling.
- Prepare a designated work area and have a spill kit readily available.

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4]
- Store away from incompatible materials such as strong oxidizing agents.[2][3]

## First Aid and Emergency Procedures

#### In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[2]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[2][3]
- Ingestion: If swallowed, rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[2]

### Spill Response:

- Minor Spills: In a fume hood, carefully sweep up the solid material, avoiding dust generation. Place in a sealed container for disposal. Clean the spill area with a suitable solvent.
- Major Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains. Follow institutional procedures for large chemical spills.

### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[3\]](#)
- Hazardous Combustion Products: May produce toxic fumes of carbon and nitrogen oxides under fire conditions.[\[4\]](#)

## Disposal Considerations

Dispose of this chemical and its container in accordance with local, state, and federal regulations. It should be treated as hazardous waste. Do not allow it to enter the environment.  
[\[4\]](#)

## Conclusion

**1,10-Phenanthroline-2-carbonitrile** is a chemical that requires careful handling due to its classification as harmful if swallowed and causing serious eye damage. While specific toxicological data is limited, the known toxicity of its parent compound, 1,10-phenanthroline, suggests that it should be treated with a high degree of caution. Researchers, scientists, and drug development professionals must adhere to strict safety protocols, including the use of appropriate engineering controls and personal protective equipment, to minimize the risk of exposure. Further toxicological studies are warranted to fully characterize the safety profile of this compound.

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